

Application Note: Analysis of Diheptyl Phthalate in Consumer Products

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Compound of Interest

Compound Name: *Diheptyl phthalate*

Cat. No.: *B7779869*

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Introduction

Diheptyl phthalate (DHP) is a member of the phthalate ester family, a class of chemical compounds primarily used as plasticizers to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC). Due to their widespread use, phthalates are found in a vast array of consumer products, including toys, food packaging, cosmetics, and medical devices. Because phthalates are not chemically bound to the polymer matrix, they can leach, migrate, or evaporate into the environment, leading to human exposure.^[1] Concerns over the potential endocrine-disrupting effects and other adverse health impacts of certain phthalates have led to increased scrutiny and regulation of their use in consumer goods. This application note provides a comprehensive overview of the analytical methodologies for the determination of **diheptyl phthalate** in various consumer products, with a focus on sample preparation and gas chromatography-mass spectrometry (GC-MS) analysis.

Data Presentation

The following table summarizes representative concentrations of various phthalates, including **Diheptyl Phthalate** (DHP), found in different consumer product categories. It is important to note that while analytical methods are capable of detecting DHP, publicly available quantitative data for DHP is less common compared to other regulated phthalates like DEHP and DBP.

Consumer Product Category	Matrix	Phthalate	Concentration Range (µg/g)	Reference
Children's Toys	PVC	Di(2-ethylhexyl) phthalate (DEHP)		[2]
Children's Toys	PVC	Dibutyl phthalate (DBP)		[2]
Children's Toys	PVC	Diisononyl phthalate (DINP)	2,180 - 142,000	[2]
Children's Toys	PVC	Diheptyl phthalate (DHP)	Not specified	[3]
Food Contact Materials	Cellulose Packaging	Diisobutyl phthalate (DIBP)		[4]
Food Contact Materials	Cellulose Packaging	Dibutyl phthalate (DBP)		[4]
Food Contact Materials	Cellulose Packaging	Di(2-ethylhexyl) phthalate (DEHP)		[4]
Cosmetics	Nail Polish	Dibutyl phthalate (DBP)	123 - 62,607	[5]
Cosmetics	Fragrances	Diethyl phthalate (DEP)	80 - 36,006	[5]
Cosmetics	Various	Di(2-ethylhexyl) phthalate (DEHP)	0.578 - 25.8	[5]

LOQ: Limit of Quantitation, LOD: Limit of Detection

Experimental Protocols

The following protocols provide detailed methodologies for the extraction and analysis of **diheptyl phthalate** from a solid consumer product (e.g., a plastic toy) and a cosmetic product. The primary analytical technique described is Gas Chromatography-Mass Spectrometry (GC-MS), which is a widely used and reliable method for phthalate analysis.^[6]

Protocol 1: Analysis of Diheptyl Phthalate in Plastic Consumer Products (e.g., Toys)

This protocol is based on a solvent extraction method followed by GC-MS analysis, adapted from established methodologies for phthalate determination in polymers.^{[7][8]}

1. Sample Preparation:

- Cut a representative portion of the plastic sample into small pieces (approximately 2x2 mm).
- Accurately weigh about 0.5 g of the cut plastic into a glass vial.

2. Extraction (Ultrasonic-Assisted Extraction):

- Add 10 mL of a suitable organic solvent, such as dichloromethane or a mixture of toluene and dichloromethane (1:9 v/v), to the vial containing the sample.^[9]
- Place the vial in an ultrasonic bath and sonicate for 30-60 minutes to facilitate the extraction of phthalates from the polymer matrix.^{[8][10]}
- After sonication, allow the solution to cool to room temperature.

3. Clean-up (optional, depending on matrix complexity):

- For complex matrices, a clean-up step may be necessary to remove interfering substances. Gel permeation chromatography (GPC) is an effective technique for separating phthalates from high molecular weight polymer residues.^[9]

4. Final Extract Preparation:

- Filter the extract through a 0.45 µm PTFE syringe filter into a clean glass vial.

- If necessary, evaporate the solvent under a gentle stream of nitrogen and reconstitute the residue in a known volume of a suitable solvent (e.g., cyclohexane or ethyl acetate) for GC-MS analysis.
- Add an appropriate internal standard (e.g., benzyl benzoate) to the final extract to ensure accurate quantification.[3]

5. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Inlet: Split/splitless injector, operated in splitless mode.
 - Injector Temperature: 280°C.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program: Initial temperature of 60°C, hold for 1 min, ramp to 220°C at 20°C/min, then ramp to 300°C at 5°C/min, and hold for 5 min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Key ions for **diheptyl phthalate** should be monitored (e.g., m/z 149, 167, 293).

6. Quantification:

- Create a calibration curve using standard solutions of **diheptyl phthalate** at various concentrations.

- Quantify the concentration of DHP in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Protocol 2: Analysis of Diheptyl Phthalate in Cosmetic Products

This protocol outlines a method for the extraction and analysis of DHP from cosmetic matrices.

1. Sample Preparation:

- Accurately weigh approximately 1 g of the cosmetic product into a centrifuge tube.

2. Extraction:

- Add 10 mL of a suitable solvent, such as hexane or acetonitrile. The choice of solvent will depend on the cosmetic matrix (e.g., lotion, nail polish).
- Vortex the mixture for 2 minutes to ensure thorough mixing.
- Centrifuge the mixture at 3000 rpm for 10 minutes to separate the solid components.

3. Final Extract Preparation:

- Carefully transfer the supernatant (the liquid portion) to a clean vial.
- If necessary, concentrate the extract using a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of a solvent suitable for GC-MS analysis (e.g., ethyl acetate).
- Add an internal standard for quantification.

4. GC-MS Analysis:

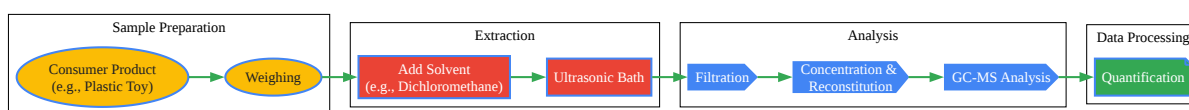
- The GC-MS conditions can be similar to those described in Protocol 1. Adjustments to the temperature program may be necessary to optimize the separation of analytes from the cosmetic matrix components.

5. Quantification:

- Follow the same quantification procedure as described in Protocol 1.

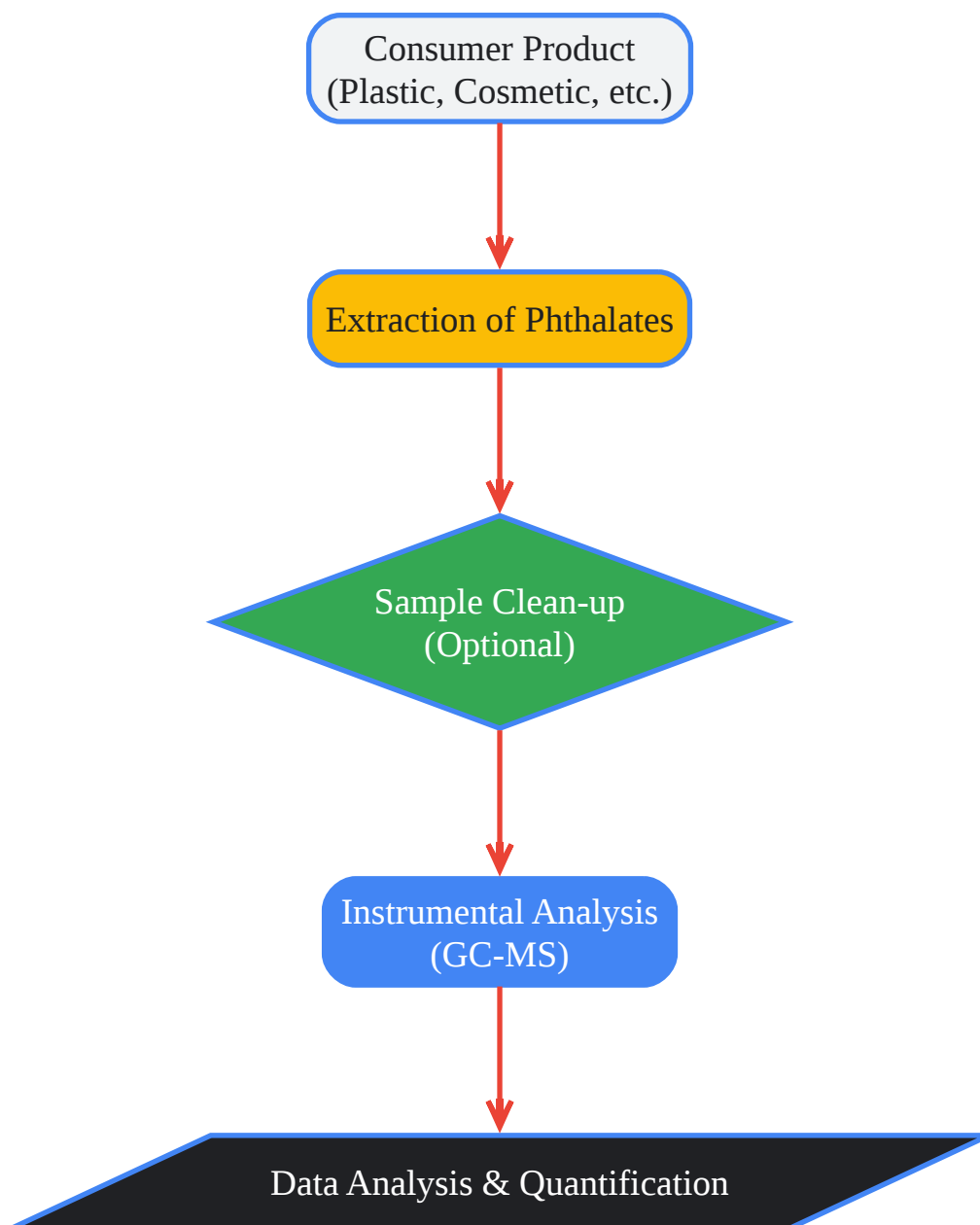
Visualizations

The following diagrams illustrate the experimental workflow for the analysis of **diheptyl phthalate** in consumer products.



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Caption: Experimental workflow for DHP analysis in plastics.



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Caption: Logical steps in phthalate analysis from consumer goods.

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